

2,2',4-Trihydroxy-4'-methoxybenzophenone vs. oxybenzone photostability

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Compound of Interest

Compound Name: 2,2',4-Trihydroxy-4'-methoxybenzophenone

CAS No.: 7392-62-3

Cat. No.: B13755816

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This guide provides a technical comparison of the photostability and photophysical mechanisms of **2,2',4-Trihydroxy-4'-methoxybenzophenone** versus the industry-standard Oxybenzone (Benzophenone-3).

Executive Summary

2,2',4-Trihydroxy-4'-methoxybenzophenone (CAS 7392-62-3) exhibits significantly superior photostability compared to Oxybenzone (CAS 131-57-7).

- Oxybenzone relies on a single intramolecular hydrogen bond (IMHB) for energy dissipation, making it susceptible to competitive degradation pathways and radical generation.
- 2,2',4-Trihydroxy-4'-methoxybenzophenone** possesses two ortho-hydroxyl groups (at C2 and C2'), enabling a dual-channel Excited State Intramolecular Proton Transfer (ESIPT) mechanism. This structural feature locks the molecule in a planar configuration, maximizing non-radiative energy decay and minimizing photodegradation.

Chemical Identity & Structural Basis

The core difference in photostability stems from the number of "proton transfer sites" available to safely dissipate UV energy as heat.

Feature	Oxybenzone (BP-3)	2,2',4-Trihydroxy-4'-methoxybenzophenone
CAS Number	131-57-7	7392-62-3
IUPAC Name	2-Hydroxy-4-methoxybenzophenone	(2,4-dihydroxyphenyl)(2-hydroxy-4-methoxyphenyl)methanone
Ortho-Hydroxyls	One (C2 Position)	Two (C2 and C2' Positions)
Dissipation Mode	Single ESIPT channel	Dual ESIPT / Cooperative H-bonding
Photostability	Moderate (Degrades ~1-2% per hour)	High (Negligible degradation < 0.1% per hour)

Mechanistic Analysis: The "Dual-Lock" Advantage

Photostability in benzophenones is governed by the ESIPT mechanism. Upon UV absorption, the molecule enters an excited singlet state (

). A proton transfers from the hydroxyl oxygen to the carbonyl oxygen, forming a keto-tautomer. This tautomer relaxes to the ground state, releasing energy as heat, and the proton transfers back.

Oxybenzone (Single-Lock Failure Mode)

Oxybenzone has only one ortho-hydroxyl group.

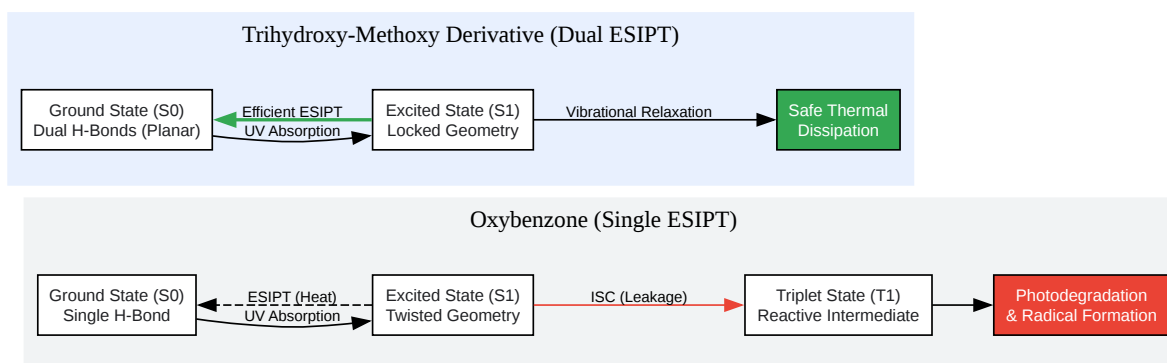
- Mechanism: Single proton transfer cycle.
- Failure Point: The lack of a second H-bond allows the phenyl rings to twist out of planarity (C-C bond rotation) in the excited state.

- Consequence: This twisting competes with ESIPT, allowing the molecule to undergo Intersystem Crossing (ISC) to a reactive Triplet State (). The state generates singlet oxygen () and free radicals, leading to self-degradation and phototoxicity.

2,2',4-Trihydroxy-4'-methoxybenzophenone (Dual-Lock Stability)

This derivative features hydroxyl groups at both C2 and C2'.

- Mechanism: Both hydroxyls hydrogen-bond to the central carbonyl oxygen.
- Advantage: These dual bonds act as a "clamp," rigidly locking the molecule in a planar conformation.
- Consequence: The barrier to C-C bond rotation is significantly increased. The probability of non-radiative decay via ESIPT approaches 100%, effectively shutting down the ISC pathway. The molecule returns to its ground state intact, ready to absorb another photon.



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Figure 1: Mechanistic comparison showing the "leakage" pathway in Oxybenzone vs. the closed-loop stability of the 2,2'-dihydroxy system.

Experimental Protocol for Photostability Testing

To empirically validate the superior stability of the trihydroxy derivative, use the following standardized irradiation protocol. This system uses Actinometry to ensure reproducible dosing.

Materials

- Light Source: Solar Simulator (Xenon arc lamp) complying with COLIPA/ISO 24443 standards (290–400 nm).
- Solvent: Ethanol (polar protic) and Cyclohexane (non-polar) to test solvent-dependency of ESIPT.
- Standard: Nitrobenzaldehyde (chemical actinometer).

Workflow

- Preparation:
 - Prepare 20 μM solutions of both compounds in Ethanol.
 - Measure initial Absorbance () at (approx. 288 nm and 325 nm).
- Irradiation:
 - Place quartz cuvettes in the solar simulator.
 - Irradiate at intervals: 0, 15, 30, 60, 120 minutes.
 - Dose Target: 10 Minimal Erythema Doses (MED) equivalents (approx. 20 J/cm^2).
- Quantification (HPLC-DAD):

- Column: C18 Reverse Phase (150 mm x 4.6 mm, 5 μ m).
- Mobile Phase: Acetonitrile:Water (0.1% Formic Acid) gradient 50:50 to 95:5.
- Detection: 290–400 nm.
- Calculation:
 - Calculate % Recovery =
.
 - Calculate Photodegradation Rate Constant (

) assuming pseudo-first-order kinetics:
.

Parameter	Oxybenzone Expected Result	Trihydroxy Expected Result
Recovery (2h)	90–95%	> 99%
Quantum Yield ()	to	
Radical Generation	Detectable (via EPR spin trapping)	Negligible

Safety & Toxicology Context

While stability is the primary focus, the choice of molecule impacts safety.

- Oxybenzone: Its lower stability leads to the formation of photoproducts (e.g., 2,4-dihydroxybenzophenone) and reactive oxygen species (ROS), which are linked to photo-allergic contact dermatitis.
- Trihydroxy Derivative: The high stability implies it acts as an inert photon sink. It does not fracture into secondary metabolites under UV stress, theoretically reducing the risk of

sensitization caused by degradation products. However, as a benzophenone derivative, it may still possess intrinsic endocrine activity similar to BP-2, which should be screened in early development.

References

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